

Technical Guide: Sourcing and Validation of (±)-2-Hydroxyhexanoic-d3 Acid

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Compound of Interest

Compound Name: (±)-2-Hydroxyhexanoic--d3 Acid

CAS No.: 1219798-84-1

Cat. No.: B596149

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Executive Summary

(±)-2-Hydroxyhexanoic-d3 Acid (also known as

-Hydroxycaproic acid-d3) is a critical stable isotope-labeled internal standard (SIL-IS) used primarily in LC-MS/MS metabolomics and pharmacokinetic profiling. It serves as a normalization reference for the quantification of 2-hydroxyhexanoic acid, a metabolite associated with fatty acid oxidation disorders and maple syrup urine disease (MSUD).

Critical Technical Note: Researchers must distinguish this compound from its structural isomer, 6-hydroxyhexanoic acid, which is common in polymer chemistry but metabolically distinct. This guide outlines the precise sourcing channels, validation protocols, and experimental workflows to ensure data integrity in quantitative assays.

Technical Specifications & Isotope Logic

Before procurement, verify that the target analyte matches the internal standard's physicochemical profile. The "d3" labeling is typically located on the terminal methyl group (

-position) to ensure the deuterium atoms are non-exchangeable and do not affect the pKa of the

-hydroxyl or carboxylic acid groups.

Feature	Specification	Rationale
Compound Name	(±)-2-Hydroxyhexanoic-d3 Acid	Racemic mixture is standard for non-chiral LC methods.
Unlabeled CAS	6064-63-7	Use this to verify the chemical backbone during search.
Chemical Formula		Mass shift of +3 Da () separates IS from analyte.
Isotopic Purity		Prevents "cross-talk" (unlabeled M+0 signal) in the analyte channel.
Retention Time	Analyte RT	Deuterium effect on RT is negligible in Reverse Phase LC, ensuring co-elution.

Sourcing Landscape: Where to Buy

Unlike common reagents, (±)-2-Hydroxyhexanoic-d3 Acid is a specialized catalog item. Availability fluctuates based on batch synthesis cycles.

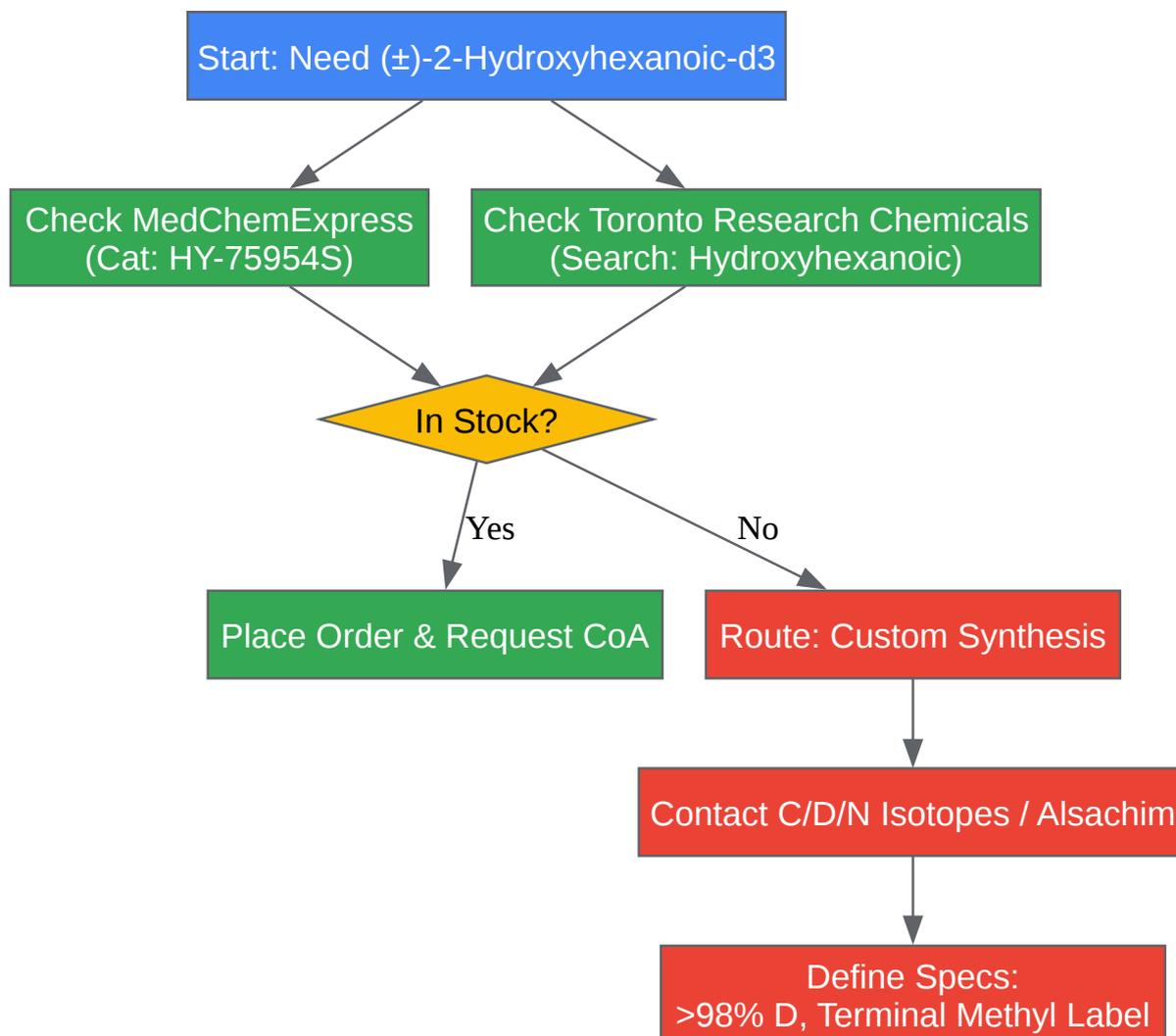
A. Primary "Direct-Hit" Suppliers

These suppliers have listed specific catalog numbers for the d3 or related deuterated forms.

- MedChemExpress (MCE)
 - Product: 2-Hydroxyhexanoic acid-d3[1]
 - Catalog No: HY-75954S
 - Status: High probability of stock. MCE specializes in bioactive small molecule standards.
 - Action: Check their "Isotope-Labeled Compounds" section.[2][3]
- Toronto Research Chemicals (TRC)[3][4]

- Status: TRC is the global leader for difficult-to-find metabolites. If not listed as "In Stock," they often hold the precursor materials to synthesize it on demand (2-4 weeks).
- Action: Search for "Hydroxyhexanoic" in their catalog.[5]
- C/D/N Isotopes
 - Status: They stock 6-Hydroxyhexanoic acid-d10 and Sodium 6-Hydroxyhexanoate-d6.
 - Warning: Do not purchase the 6-hydroxy isomer for 2-hydroxy quantification unless you have validated separation. However, C/D/N is a primary contact for custom synthesis of the 2-hydroxy isomer if MCE is out of stock.

B. Procurement Decision Matrix (DOT Visualization)



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Figure 1: Strategic decision tree for sourcing specialized deuterated standards.

Quality Assurance & Validation Protocol

Trusting a label is insufficient for clinical or GLP research. You must validate the standard upon arrival.

Step 1: Isotopic Purity Check (LC-MS)

Perform a direct infusion or LC-MS run of the standard (1 µg/mL).

- Acceptance Criteria: The intensity of the (unlabeled) peak must be of the peak.
- Risk: High levels of unlabeled material will artificially inflate your analyte concentration (false positive).

Step 2: Chemical Purity (NMR)

Ensure the material is not the 6-hydroxy isomer.

- Method: -NMR.
- Diagnostic Signal: Look for the -proton signal (triplet/multiplet) around ppm. The 6-hydroxy isomer will show a triplet at ppm (-OH).

Experimental Protocol: Internal Standard Preparation

This workflow ensures minimal weighing errors and maximum stability.

Reagents Required[6][7][8][9][10]

- (\pm)-2-Hydroxyhexanoic-d3 Acid (Solid)
- Methanol (LC-MS Grade)
- Water (LC-MS Grade)[6]

- Amber Glass Vials (Silanized)

Workflow Diagram



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Figure 2: Step-by-step preparation of the Internal Standard solution to ensure quantitative accuracy.

Detailed Methodology

- Stock Solution (1 mg/mL): Dissolve 1 mg of the d3-acid in 1 mL of 100% Methanol. Store at -80°C. Stability: 6 months.
- Working Solution (10 µg/mL): Dilute the stock 1:100 using 50:50 Methanol:Water. Prepare fresh weekly.
- Spiking: Add 10 µL of Working Solution to 200 µL of biological sample (plasma/urine) before any extraction (Protein Precipitation or SPE). This corrects for recovery losses.

References

- Murdoch University. (2021). Sensitive and quantitative determination of short-chain fatty acids in human serum using liquid chromatography mass spectrometry. Research Portal. Retrieved from [[Link](#)]

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Sources

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